

2-Methyl-1-heptanol chemical properties

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Compound of Interest

Compound Name: 2-Methyl-1-heptanol

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An In-depth Technical Guide on the Chemical Properties of **2-Methyl-1-heptanol**

Introduction

2-Methyl-1-heptanol is a branched-chain primary alcohol with the chemical formula $C_8H_{18}O$. [1][2] It is a colorless liquid with a mild alcohol odor. This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and visual representations of key experimental workflows. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

The fundamental properties of **2-Methyl-1-heptanol** are summarized below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Identifiers and General Properties

Property	Value	Source
IUPAC Name	2-methylheptan-1-ol	[1]
CAS Number	60435-70-3	[1][2][3]
Molecular Formula	C ₈ H ₁₈ O	[1][2][3]
Molecular Weight	130.23 g/mol	[1][3][4]
SMILES	<chem>CCCCC(C)CO</chem>	[1][3]
InChI	InChI=1S/C ₈ H ₁₈ O/c1-3-4-5-6-8(2)7-9/h8-9H,3-7H ₂ ,1-2H ₃	[1][2][3]
InChIKey	QZESEQBMSFFHRY-UHFFFAOYSA-N	[1][2][3]

Physical Properties

A compilation of the key physical properties of **2-Methyl-1-heptanol** is presented in the table below.

Property	Value	Unit	Source
Boiling Point	176 - 179.23	°C	[5][6]
Melting Point	-112	°C	[6]
Flash Point	71.10	°C	[5]
Density	0.799	g/cm ³	[6]
Vapor Pressure	0.284	mmHg @ 25°C (est.)	[5]
Water Solubility	1379	mg/L @ 25°C (est.)	[5]
Refractive Index	1.422	[6]	
logP (Octanol/Water Partition Coefficient)	2.721 (est.)	[5]	
Molar Volume	163.1	mL/mol	[6]
Molecular Refractive Power	41.43	mL/mol	[6]
Dielectric Constant	5.15	[6]	
Dipole Moment	1.62	D	[6]

Thermodynamic Properties

The thermodynamic properties provide insight into the energy of the molecule and its phase transitions.

Property	Value	Unit	Source
Liquid Phase Heat Capacity (Cp,liquid)	313.0 - 327.8	J/mol·K	[7]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	55	kJ/mol	[3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Methyl-1-heptanol** are provided below. These protocols are adapted from established procedures for similar molecules.

Synthesis of 2-Methyl-1-heptanol via Grignard Reaction

This protocol describes a general method for synthesizing a primary alcohol like **2-Methyl-1-heptanol** using a Grignard reagent. This method is adapted from the synthesis of a similar alcohol, 2-methyl-1-hexanol.^[8]

Materials and Reagents:

- 1-Bromohexane
- Magnesium turnings
- Methylmagnesium bromide solution (or prepared in situ from methyl iodide and magnesium)
- Anhydrous diethyl ether
- Formaldehyde (or a suitable precursor like paraformaldehyde)
- Dilute hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, separatory funnel)
- Heating mantle
- Magnetic stirrer

Procedure:

- Preparation of Hexylmagnesium Bromide (Grignard Reagent):

- In a flame-dried, three-necked round-bottom flask equipped with a condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings.
- Add a small crystal of iodine to initiate the reaction.
- Slowly add a solution of 1-bromohexane in anhydrous diethyl ether from the dropping funnel. The reaction should start spontaneously.
- Once the reaction is initiated, add the remaining 1-bromohexane solution dropwise to maintain a gentle reflux.
- After the addition is complete, stir the mixture for an additional 30 minutes to ensure the complete formation of the Grignard reagent.
- Reaction with Formaldehyde:
 - Cool the Grignard reagent solution in an ice bath.
 - Slowly introduce gaseous formaldehyde (generated by heating paraformaldehyde) into the reaction mixture, or add a solution of formaldehyde in anhydrous ether.
 - Control the addition rate to maintain a manageable reaction temperature.
- Work-up and Purification:
 - After the reaction is complete, cautiously quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel.
 - Separate the ether layer and wash it successively with dilute HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent by rotary evaporation.

- Purify the crude product by fractional distillation under reduced pressure to obtain **2-Methyl-1-heptanol**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a method for the analysis of **2-Methyl-1-heptanol** using GC-MS. Due to the polarity of the hydroxyl group, a derivatization step is often employed to improve chromatographic performance.[\[9\]](#)

Materials and Reagents:

- **2-Methyl-1-heptanol** sample
- Volatile organic solvent (e.g., hexane, ethyl acetate, or dichloromethane)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Autosampler vials with inserts

Procedure:

- Sample Preparation (with Derivatization):
 - Accurately weigh a known amount of the sample containing **2-Methyl-1-heptanol**.
 - Dissolve the sample in a volatile organic solvent to a final concentration in the range of 1-100 µg/mL.
 - Transfer 100 µL of the sample solution to a 2 mL autosampler vial.
 - Add 50 µL of BSTFA with 1% TMCS as a catalyst.
 - Cap the vial tightly and heat at 70°C for 30 minutes.
 - Allow the vial to cool to room temperature before GC-MS analysis.
- GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC system or equivalent.[10]
- Column: DB-5ms (30 m x 0.25 mm x 0.25 μ m) or similar non-polar column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[11]
- Injection Volume: 1 μ L in splitless mode.[11]
- Inlet Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 280°C at 10°C/min.
 - Hold at 280°C for 5 minutes.[9]
- Mass Spectrometer:
 - Transfer Line Temperature: 290°C.[12]
 - Ion Source Temperature: 230°C.[12]
 - Quadrupole Temperature: 150°C.[12]
 - Electron Ionization Energy: 70 eV.[12]
 - Scan Range: m/z 50-600.[12]

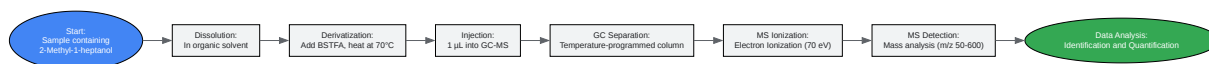
Visualizations

The following diagrams illustrate the experimental workflows described above using the DOT language.



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Caption: Workflow for the synthesis of **2-Methyl-1-heptanol**.



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Caption: Workflow for GC-MS analysis of **2-Methyl-1-heptanol**.

Safety and Handling

2-Methyl-1-heptanol is classified as a substance that causes serious eye irritation and is harmful to aquatic life with long-lasting effects.[13] When handling this chemical, it is important to wear appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection.[13][14] Work should be conducted in a well-ventilated area or under a chemical fume hood.[14]

First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[13]
- In case of skin contact: Wash off with soap and plenty of water.[13]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[13]
- If swallowed: Rinse mouth with water. Do not induce vomiting.[13][14]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this chemical.[13][14][15]

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